

Tin(II) Acrylate: A Technical Overview of Chemical Properties and Potential Applications

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Compound of Interest

Compound Name: *Tin(2+) acrylate*

Cat. No.: *B15175784*

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Introduction

Tin(II) acrylate, with the chemical formula $C_6H_6O_4Sn$, is a metal-organic compound that holds potential for applications in polymer chemistry and materials science.^[1] Its bifunctional nature, possessing both a polymerizable acrylate group and a catalytically active tin(II) center, makes it a subject of interest for researchers in these fields. This technical guide provides a comprehensive overview of the known chemical properties of tin(II) acrylate, drawing from available literature and data on analogous compounds. It is intended for researchers, scientists, and professionals in drug development who are interested in the synthesis, characterization, and potential applications of this compound.

Core Chemical Properties

Quantitative data on the specific physical and chemical properties of pure tin(II) acrylate are not extensively available in the public domain. However, based on the properties of related metal acrylates and tin(II) compounds, the following characteristics can be anticipated.

Property	Value	Source/Analogy
Molecular Formula	C6H6O4Sn	[1]
Molecular Weight	260.82 g/mol	[1]
CAS Number	94275-72-6	[1]
Appearance	Expected to be a white to off-white solid	Analogy with other metal acrylates.
Melting Point	Data not available. May decompose upon heating.	
Boiling Point	Data not available. Likely to decompose before boiling.	
Solubility	Expected to have low solubility in non-polar organic solvents and may show some solubility in polar aprotic solvents. Copolymers have been observed to swell in water.[2]	Analogy with zinc diacrylate and observations of tin acrylate copolymers.[2][3]
Stability	Expected to be sensitive to air and moisture, with the tin(II) center being susceptible to oxidation to tin(IV).[4] Some tin(II) coordination polymers, however, exhibit stability in air and moisture.	General knowledge of tin(II) chemistry.[4]

Synthesis and Experimental Protocols

A detailed experimental protocol for the synthesis of pure tin(II) acrylate is not explicitly documented in the reviewed literature. However, a plausible synthesis route can be extrapolated from the preparation of other metal acrylates and tin(II) carboxylates. The most probable method involves the reaction of a tin(II) salt, such as tin(II) chloride (SnCl₂), with acrylic acid or a salt of acrylic acid, like sodium acrylate.

Hypothetical Synthesis of Tin(II) Acrylate

Materials:

- Tin(II) chloride (SnCl_2), anhydrous
- Acrylic acid ($\text{CH}_2=\text{CHCOOH}$)
- Triethylamine ($\text{N}(\text{C}_2\text{H}_5)_3$) or Sodium hydroxide (NaOH)
- Anhydrous, deoxygenated solvent (e.g., tetrahydrofuran or toluene)
- Inert gas (e.g., nitrogen or argon)

Protocol:

- **Reaction Setup:** All glassware should be thoroughly dried and the reaction conducted under an inert atmosphere to prevent the oxidation of the tin(II) starting material.
- **Preparation of Tin(II) Chloride Solution:** Dissolve a known molar amount of anhydrous tin(II) chloride in the anhydrous, deoxygenated solvent in a reaction flask equipped with a magnetic stirrer.
- **Neutralization of Acrylic Acid:** In a separate flask, dissolve two molar equivalents of acrylic acid in the same solvent. To this solution, slowly add two molar equivalents of a base (e.g., triethylamine or a solution of sodium hydroxide) at a low temperature (e.g., $0\text{ }^\circ\text{C}$) to form the acrylate salt in situ. This step should also be carried out under an inert atmosphere.
- **Reaction:** Slowly add the acrylate salt solution to the stirred tin(II) chloride solution at room temperature.
- **Precipitation and Isolation:** The formation of tin(II) acrylate, which is likely to be a solid, should be observed as a precipitate. The reaction mixture is stirred for a specified period (e.g., 12-24 hours) to ensure complete reaction.
- **Purification:** The solid product is then isolated by filtration under an inert atmosphere, washed with the anhydrous solvent to remove any unreacted starting materials and byproducts, and dried under vacuum.

Characterization Protocols

The characterization of the synthesized tin(II) acrylate would be crucial to confirm its identity and purity. The following techniques would be employed:

- **Infrared (IR) Spectroscopy:** To identify the characteristic vibrational bands of the acrylate group (C=C and C=O stretching) and the Sn-O bond.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR would confirm the presence of the acrylate protons and carbons. ^{119}Sn NMR would be essential to verify the +2 oxidation state of the tin center.
- **Mass Spectrometry (MS):** To determine the molecular weight of the compound and confirm its elemental composition.
- **Elemental Analysis:** To determine the percentage of carbon, hydrogen, and tin, and to verify the empirical formula.
- **Thermal Analysis (TGA/DSC):** To assess the thermal stability of the compound and identify decomposition temperatures.

Reactivity and Potential Applications

Polymerization

Tin(II) acrylate can serve as a monomer in polymerization reactions. The acrylate functionality allows it to undergo polymerization, typically initiated by free radical initiators, to form poly(tin(II) acrylate) or copolymers with other monomers. The tin(II) center can also influence the polymerization process, potentially acting as a catalyst. Tin(II) compounds, such as tin(II) octoate, are well-known catalysts for ring-opening polymerization of cyclic esters.^{[5][6]}

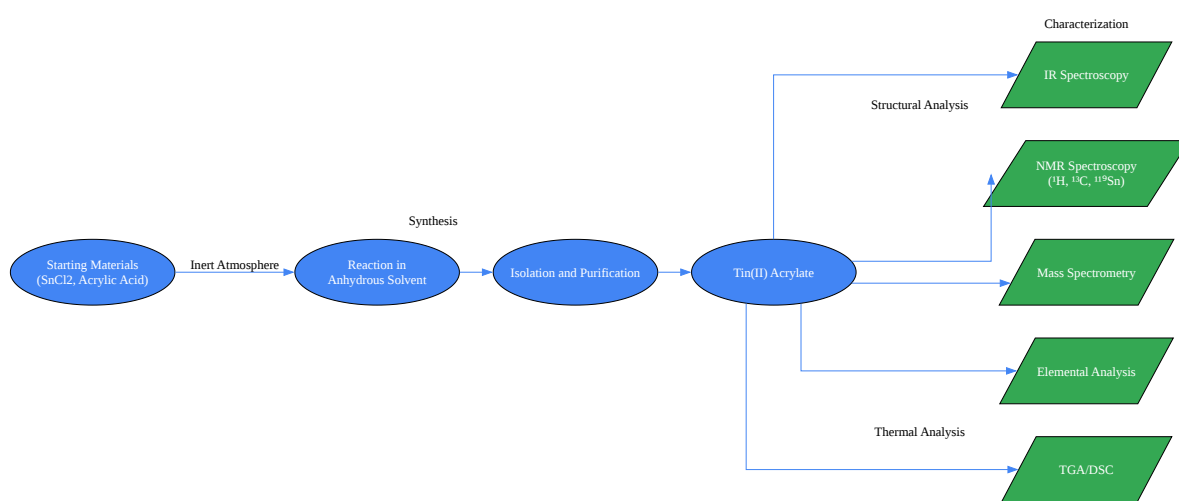
Potential in Drug Development and Biological Systems

While specific studies on the biological activity of tin(II) acrylate are scarce, the broader class of tin compounds has been investigated for its potential in drug development. Organotin compounds have shown cytotoxic effects against various cancer cell lines, and their mechanism of action is often attributed to their interaction with cellular membranes and the inhibition of key enzymes.^{[7][8]}

The biological effects of tin compounds are complex and depend on the specific nature of the organic and inorganic ligands attached to the tin center. It is hypothesized that tin compounds can interfere with cellular signaling pathways, although a specific pathway for tin(II) acrylate has not been elucidated. The general biological activity of tin compounds suggests that they may impact processes such as cell proliferation and inflammation.[9] Further research is needed to explore the specific biological effects and potential therapeutic applications of tin(II) acrylate.

Visualizations

Experimental Workflow for Synthesis and Characterization



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Figure 1: General experimental workflow for the synthesis and characterization of tin(II) acrylate.

Disclaimer: This technical guide has been compiled from the best available scientific literature. However, significant gaps exist in the publicly available data for tin(II) acrylate. The provided experimental protocols are hypothetical and based on established chemical principles for related compounds. Researchers should exercise caution and perform thorough safety assessments before attempting any experimental work.

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